

A Comparative Guide to the Synthesis of Methyl 3-iodoisonicotinate for Researchers

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Compound of Interest

Compound Name: Methyl 3-iodoisonicotinate

Cat. No.: B071392

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For researchers, scientists, and professionals in drug development, the efficient and reliable synthesis of key intermediates is paramount. **Methyl 3-iodoisonicotinate**, a valuable building block in medicinal chemistry, can be synthesized through several routes. This guide provides a comparative analysis of two prominent methods: the esterification of 3-iodoisonicotinic acid and the Sandmeyer reaction of methyl 3-aminoisonicotinate. We present detailed experimental protocols, a quantitative comparison of the routes, and visual diagrams of the synthetic pathways to aid in selecting the most suitable method for your research needs.

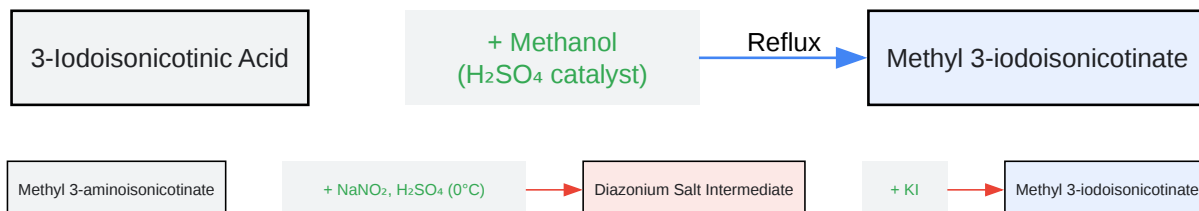
Comparison of Synthetic Routes

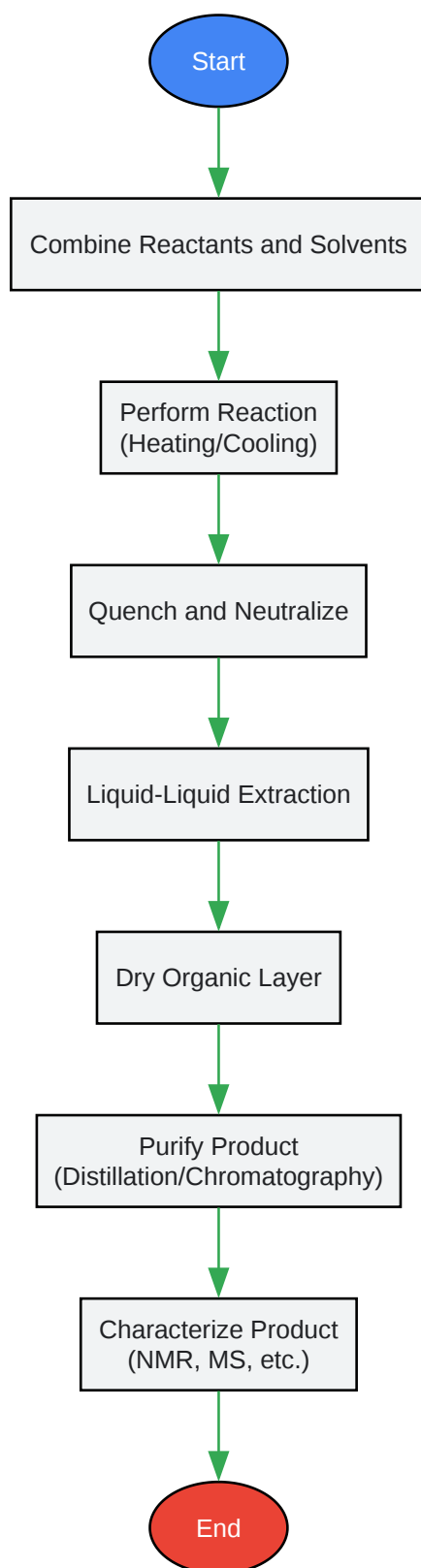
The choice of synthetic route to **Methyl 3-iodoisonicotinate** depends on factors such as the availability of starting materials, desired yield, and reaction conditions. Below is a summary of the key quantitative data for two viable methods.

Parameter	Route 1: Esterification	Route 2: Sandmeyer Reaction
Starting Material	3-Iodoisonicotinic acid	Methyl 3-aminoisonicotinate
Key Reagents	Methanol, Sulfuric Acid	Sodium Nitrite, Sulfuric Acid, Potassium Iodide
Reaction Steps	1	2 (Diazotization, Iodination)
Reported Yield	~90% (estimated)	~75% ^[1]
Reaction Temperature	Reflux (approx. 65°C)	0°C to room temperature
Purification Method	Extraction, Distillation	Extraction, Chromatography

Synthetic Route Diagrams

To visually represent the chemical transformations, the following diagrams illustrate the two synthetic pathways.





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References

- 1. Recent trends in the chemistry of Sandmeyer reaction: a review - PMC [pmc.ncbi.nlm.nih.gov]
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